

An In-depth Technical Guide to the Safe Handling of 4-Octanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Octanone

Cat. No.: B1346966

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-octanone**, a flammable liquid commonly used in research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-octanone** is presented below. This information is critical for understanding its behavior and potential hazards.

Property	Value	Source
CAS Number	589-63-9	[1] [2] [3]
Molecular Formula	C8H16O	[1] [3]
Molecular Weight	128.21 g/mol	[2] [3] [4]
Appearance	Colorless to light yellow/orange clear liquid	
Boiling Point	166 °C	[2]
Flash Point	54 °C	
Density	0.82 g/cm ³	[2]
Refractive Index	1.4120-1.4150	[2]
Storage Temperature	Room temperature (recommended <15°C in a cool, dark place) or 2-8°C	[2]

Hazard Identification and Classification

4-Octanone is classified as a flammable liquid.[\[1\]](#)[\[4\]](#) The primary hazard associated with this chemical is its flammability.[\[4\]](#)

- GHS Classification: Flammable liquids, Category 3.[\[1\]](#)[\[4\]](#)
- Signal Word: Warning.[\[1\]](#)
- Hazard Statement: H226 Flammable liquid and vapor.[\[1\]](#)

While some reports indicate it may not meet GHS hazard criteria, the majority classify it as a flammable liquid.[\[4\]](#) It may also be harmful in contact with skin and harmful to aquatic life with long-lasting effects.[\[5\]](#)

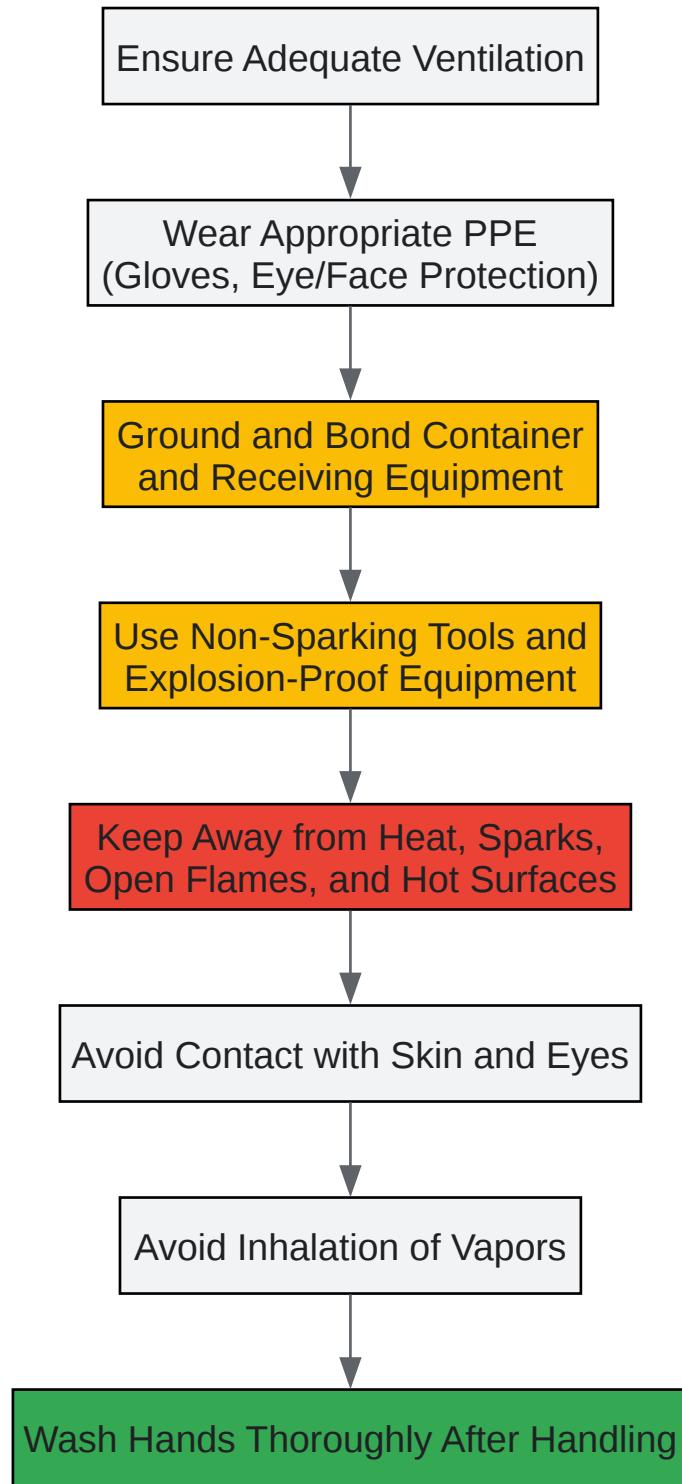
Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **4-octanone**.

General Handling Precautions

A logical workflow for the safe handling of **4-octanone** is outlined below.

Workflow for Safe Handling of 4-Octanone



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Caption: General workflow for handling **4-octanone** safely.

Key handling recommendations include:

- Handle in a well-ventilated place.[1]
- Wear suitable protective clothing, including gloves and eye/face protection.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][5][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][5][6]
- Use non-sparking tools and explosion-proof equipment.[1][5][6]
- Avoid contact with skin and eyes.[1]
- Avoid breathing mist, gas, or vapors.[1]

Storage Conditions

Proper storage is critical to maintaining the stability and safety of **4-octanone**.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5]
- Keep the container cool.[1]
- Store away from incompatible materials and foodstuff containers.[1]
- Keep away from sources of ignition.[5][6]

Personal Protective Equipment (PPE)

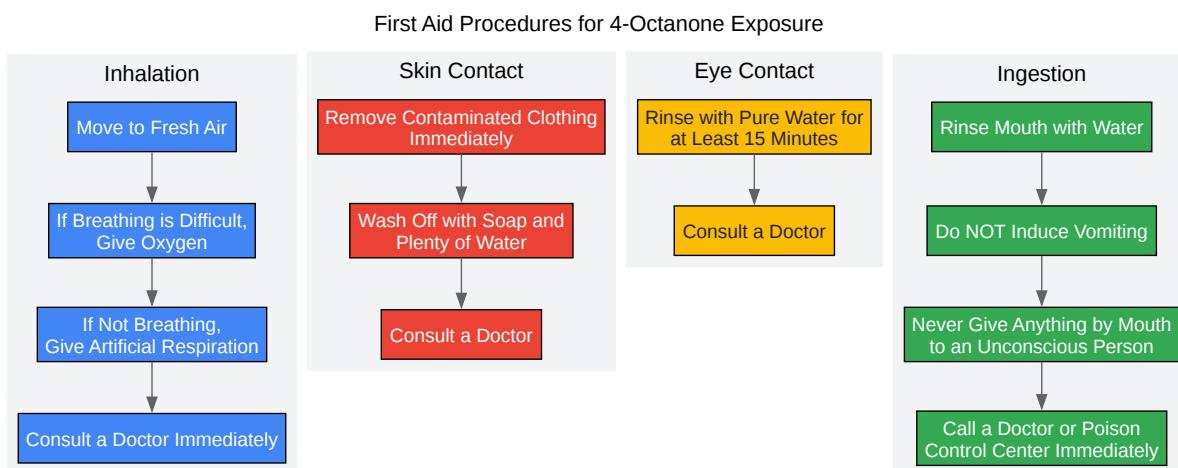
The use of appropriate personal protective equipment is mandatory when handling **4-octanone**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1][7]
- Skin Protection: Handle with gloves. Wear fire/flame resistant and impervious clothing.[1]
The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[1]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[8]

First Aid Measures

In the event of exposure to **4-octanone**, immediate and appropriate first aid is crucial.



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Caption: First aid measures for different routes of exposure to **4-octanone**.

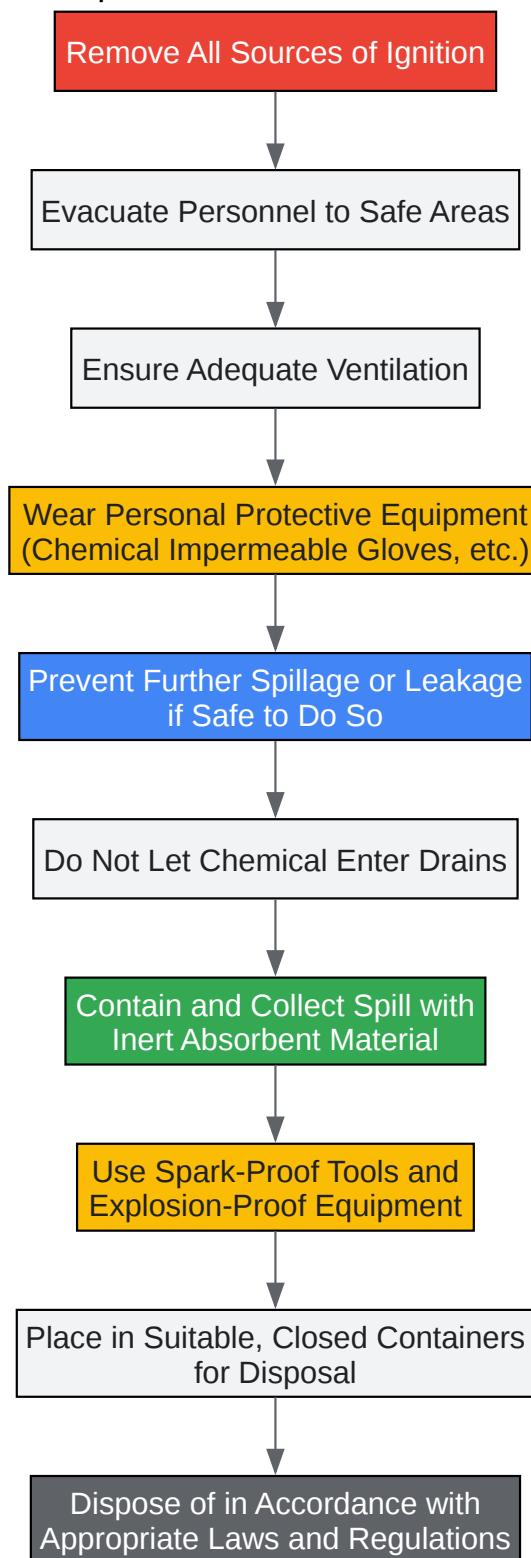
- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water and consult a doctor.[1]

- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
[\[1\]](#)
- If Swallowed: Rinse mouth with water.[\[1\]](#) Do not induce vomiting.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[6\]](#)[\[9\]](#) Call a doctor or Poison Control Center immediately.
[\[1\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Spill Response Workflow for 4-Octanone

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Caption: Step-by-step workflow for responding to a **4-octanone** spill.

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves.[1] Ensure adequate ventilation.[1] Remove all sources of ignition.[1][6] Evacuate personnel to safe areas.[1]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains, as discharge into the environment must be avoided.[1]
- Methods for Cleaning Up: Collect and arrange for disposal.[1] Keep the chemical in suitable, closed containers for disposal.[1] Use spark-proof tools and explosion-proof equipment.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Vapors are heavier than air and may spread along floors, forming explosive mixtures with air at elevated temperatures.[5]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[1][6]

Toxicological Information

Detailed experimental protocols for the toxicological studies of **4-octanone** are not readily available in standard safety data sheets. Such information is typically found in specialized toxicology literature. However, general toxicological effects are noted. It is classified as a neurotoxin that can cause acute solvent syndrome.[4]

Note on Experimental Protocols: The determination of the toxicological properties of a chemical like **4-octanone** involves a series of standardized tests. These can include studies on acute toxicity (oral, dermal, inhalation), skin and eye irritation/corrosion, sensitization, repeated dose toxicity, mutagenicity, carcinogenicity, and reproductive toxicity. Each of these studies follows specific, detailed protocols established by regulatory bodies such as the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency). For instance, an acute oral toxicity study would typically involve administering the substance to animals (e.g., rats) at various dose levels to determine the LD50 (the dose lethal to 50% of the test population). These detailed methodologies are beyond the scope of a safety data sheet but can be sourced from comprehensive toxicological databases or scientific literature.

Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)

This guide is intended to provide essential safety and handling information for **4-octanone**. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) provided by the supplier before use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Octanone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1346966#4-octanone-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1346966#4-octanone-safety-and-handling-precautions)

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